

The Effect of BMS-599626 Dihydrochloride on HER4: A Technical Guide

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Compound of Interest

Compound Name: *BMS-599626 dihydrochloride*

Cat. No.: *B2932101*

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This technical guide provides an in-depth analysis of the effects of **BMS-599626 dihydrochloride**, a potent pan-HER inhibitor, on the HER4 (ErbB4) receptor tyrosine kinase. The document outlines the compound's inhibitory activity, details relevant experimental protocols, and illustrates the associated signaling pathways.

Quantitative Data Summary

BMS-599626 dihydrochloride is a selective inhibitor of the human epidermal growth factor receptor (HER) family. While it most potently targets HER1 (EGFR) and HER2, it also demonstrates activity against HER4, albeit with lower potency.^{[1][2][3][4][5][6][7][8]} The inhibitory activities are summarized in the table below.

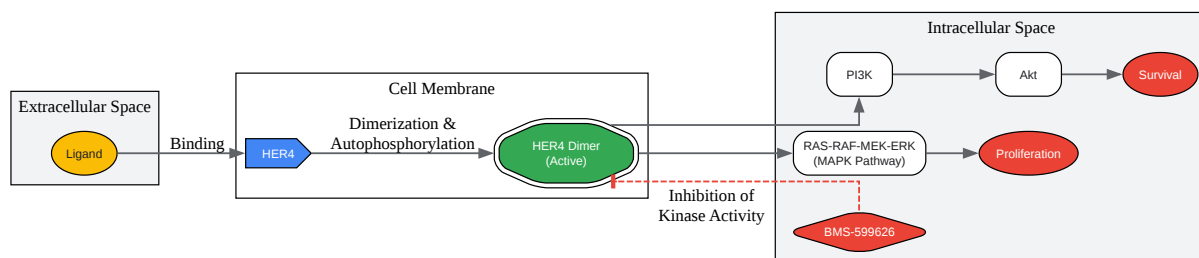
Target	IC50 (nM)	Notes
HER1 (EGFR)	20 - 22	High potency
HER2 (ErbB2)	30 - 32	High potency
HER4 (ErbB4)	190	~8- to 9.5-fold less potent than against HER1/HER2
VEGFR2	>2,500	Selective over VEGFR2
c-Kit	>2,500	Selective over c-Kit
Lck	>2,500	Selective over Lck
MEK	>2,500	Selective over MEK

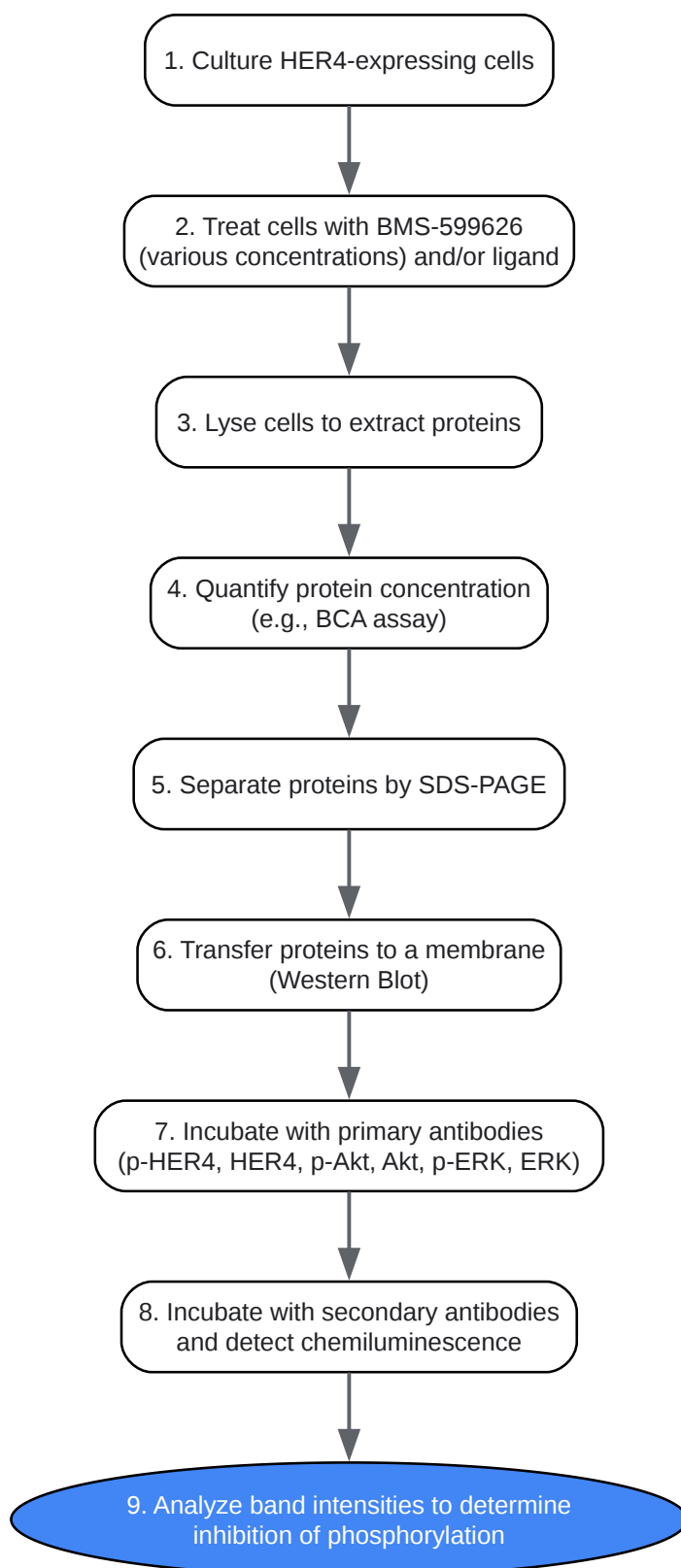
Table 1: In vitro inhibitory activity of BMS-599626 against various kinases. Data compiled from multiple sources.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[9\]](#)[\[10\]](#)

HER4 Signaling Pathway and Inhibition by BMS-599626

HER4, like other members of the ErbB family, plays a crucial role in cell proliferation, differentiation, and survival.[\[4\]](#)[\[11\]](#) Ligand binding to the extracellular domain of HER4 induces receptor dimerization (either homodimerization or heterodimerization with other ErbB family members) and subsequent autophosphorylation of the intracellular kinase domain.[\[1\]](#)[\[9\]](#) This activation triggers downstream signaling cascades, primarily the PI3K/Akt and MAPK pathways, which regulate various cellular processes.[\[4\]](#)[\[11\]](#)

BMS-599626 acts as an ATP-competitive inhibitor of the HER4 kinase domain, thereby blocking the autophosphorylation and subsequent activation of downstream signaling pathways.[\[2\]](#)[\[7\]](#)





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- To cite this document: BenchChem. [The Effect of BMS-599626 Dihydrochloride on HER4: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2932101#bms-599626-dihydrochloride-effect-on-her4]

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